

Basic reaction mechanisms involving 2-Ethyl-1butene

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An In-depth Technical Guide on the Core Reaction Mechanisms Involving 2-Ethyl-1-butene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed examination of the fundamental reaction mechanisms of **2-ethyl-1-butene**, a versatile C6 alkene. The content herein is curated for an audience with a strong background in organic chemistry, focusing on the core reactions that underscore its utility as a synthetic intermediate. This document adheres to stringent data presentation and visualization standards to facilitate clear and rapid comprehension.

Introduction

2-Ethyl-1-butene, also known as 3-methylidenepentane, is a branched alpha-olefin that serves as a valuable building block in organic synthesis. Its terminal double bond is susceptible to a variety of addition reactions, making it a precursor for a range of functionalized molecules. This guide will explore the primary reaction pathways of **2-ethyl-1-butene**, including electrophilic additions, oxidation, reduction, and radical reactions.

Physical and Spectroscopic Properties

A summary of the key physical and spectroscopic data for **2-ethyl-1-butene** is provided below. This information is critical for the identification and characterization of the starting material and its reaction products.



Property	Value
Molecular Formula	C ₆ H ₁₂
Molecular Weight	84.16 g/mol
Boiling Point	64-65 °C
Density	0.689 g/mL at 25 °C
Refractive Index (n20/D)	1.396
¹H NMR	Spectral data available in public databases.
¹³ C NMR	Spectral data available in public databases.
IR Spectrum	Characteristic peaks for C=C and =C-H stretching.
Mass Spectrum	Available in public databases for GC-MS analysis.

Core Reaction Mechanisms

The reactivity of **2-ethyl-1-butene** is dominated by the chemistry of its carbon-carbon double bond. The following sections detail the principal reaction mechanisms.

Electrophilic Addition Reactions

Electrophilic addition is a fundamental reaction class for alkenes. The π electrons of the double bond act as a nucleophile, attacking an electrophile. These reactions with **2-ethyl-1-butene** typically proceed via a tertiary carbocation intermediate, following Markovnikov's rule.

The addition of hydrogen halides, such as hydrogen chloride, to **2-ethyl-1-butene** results in the formation of a tertiary alkyl halide. The reaction proceeds via a protonation of the double bond to form the more stable tertiary carbocation, which is then attacked by the halide anion.[1]

Product: 3-chloro-3-methylpentane

Regioselectivity: Markovnikov



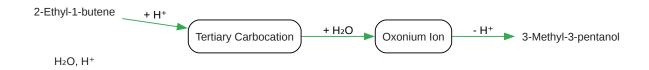


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Mechanism of HCl addition to **2-Ethyl-1-butene**.

In the presence of a strong acid catalyst and water, **2-ethyl-1-butene** undergoes hydration to form a tertiary alcohol. This reaction also adheres to Markovnikov's rule, proceeding through the formation of the most stable carbocation intermediate.[2]

- Product: 3-Methyl-3-pentanol
- · Regioselectivity: Markovnikov



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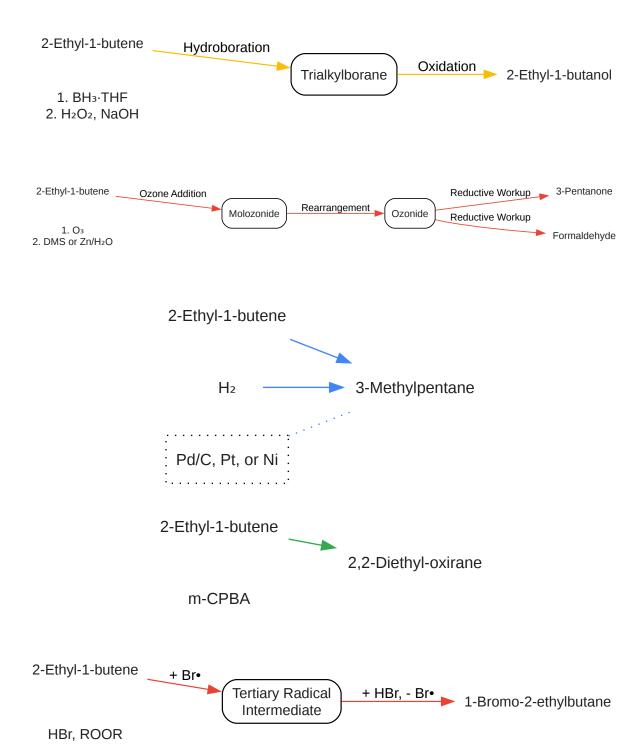
Mechanism of acid-catalyzed hydration.

Hydroboration-Oxidation

In contrast to the electrophilic additions described above, hydroboration-oxidation provides a route to an anti-Markovnikov alcohol. Borane (BH₃) adds to the double bond, with the boron atom adding to the less substituted carbon. Subsequent oxidation with hydrogen peroxide in a basic solution replaces the boron with a hydroxyl group.

- Product: 2-Ethyl-1-butanol
- Regioselectivity: Anti-Markovnikov





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